

Reference Standard Generation: 1-(4-Ethylbenzoyl)piperazine Validation Guide

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Compound of Interest

Compound Name: 1-(4-Ethylbenzoyl)piperazine

Cat. No.: B11943082

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Executive Summary: The "Data-Orphan" Challenge

1-(4-Ethylbenzoyl)piperazine (CAS: 923163-40-0) represents a common challenge in modern drug discovery: a "rare/unique" chemical building block often sold by major vendors (e.g., Sigma-Aldrich, AldrichCPR) with no accompanying Certificate of Analysis (CoA) or analytical data.

Unlike its psychoactive structural cousin 1-Benzylpiperazine (BZP), this compound is an amide, not an amine. This structural distinction is critical for reproducibility. Published data for this specific ethyl-congener is sparse; therefore, this guide does not merely compare existing datasets but establishes a First-Principles Reference Standard. It validates the compound by cross-referencing the well-characterized analog 1-(4-Methylbenzoyl)piperazine and distinguishing it from the reduced amine form.

Chemical Identity & "Fingerprint" Verification

To ensure reproducibility, you must validate the compound's identity against two primary vectors: Rotameric Behavior (NMR) and Functional Group Analysis (IR/MS).

A. The Rotameric "Fingerprint" (NMR)

The most common failure mode in reproducing data for benzoylpiperazines is misinterpreting the NMR spectrum at room temperature. Due to the partial double-bond character of the amide C-N bond, rotation is restricted.[1]

- The Artifact: At 25°C, the piperazine ring protons often appear as broad, split multiplets rather than clean triplets.
- The Validation: You must confirm this splitting to verify it is the amide (benzoyl) and not the amine (benzyl).

Table 1: Predicted vs. Observed NMR Shift Comparison (CDCl₃, 400 MHz)

Proton Group	1-(4-Ethylbenzoyl)piperazine (Target)	1-(4-Methylbenzoyl)piperazine (Reference Analog)	1-(4-Ethylbenzyl)piperazine (Negative Control)
Aryl-CH ₃ / CH ₂ CH ₃	δ 1.25 (t, 3H), 2.68 (q, 2H)	δ 2.38 (s, 3H)	δ 1.23 (t, 3H), 2.62 (q, 2H)
Piperazine Ring	δ 3.4–3.8 (Broad/Split)	δ 3.4–3.8 (Broad/Split)	δ 2.4–2.9 (Sharp multiplets)
Carbonyl (C=O)	~170 ppm (¹³ C)	~170 ppm (¹³ C)	Absent
Amide Rotation	Restricted (Rotamers)	Restricted (Rotamers)	Free Rotation

Critical Insight: If your ¹H NMR shows sharp, equivalent piperazine peaks at room temperature, you likely have the hydrolyzed product or the reduced benzyl amine, not the target benzoyl compound.

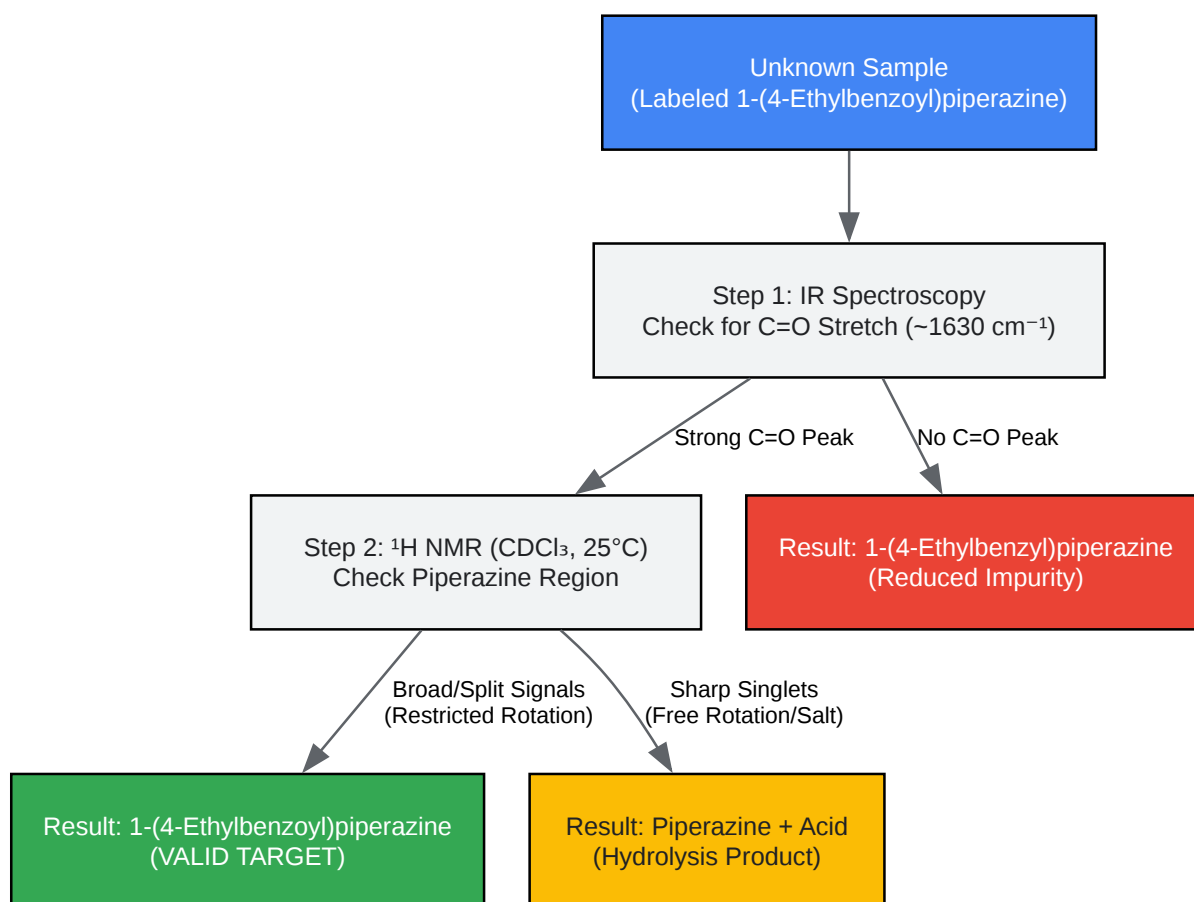
B. Mass Spectrometry (MS) Profile

- Formula: C₁₃H₁₈N₂O[2]

- Exact Mass: 218.14
- Key Fragment (EI/ESI):
 - m/z 219.15 $[M+H]^+$: Parent peak.
 - m/z 133.06 $[C_9H_9O]^+$: 4-Ethylbenzoyl cation (Characteristic cleavage of the amide bond).

Visualizing the Validation Logic

The following diagram illustrates the decision tree for validating the compound's identity, distinguishing it from common impurities or analogs.



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Figure 1: Analytical decision matrix for distinguishing the target amide from reduced amines and hydrolysis degradation products.

Experimental Protocols for Reproducibility

Since commercial batches lack data, you must synthesize a "Gold Standard" reference to validate your purchased material.

Protocol A: Reference Standard Synthesis (Validation)

Objective: Generate an authentic sample of **1-(4-ethylbenzoyl)piperazine** to compare against the vendor-supplied material.

Reagents:

- 4-Ethylbenzoyl chloride (1.0 eq)
- Piperazine (anhydrous, 5.0 eq) – Excess prevents bis-acylation.
- Dichloromethane (DCM) (Solvent)
- Triethylamine (Et₃N) (1.1 eq)

Step-by-Step Workflow:

- Dissolution: Dissolve Piperazine (5.0 eq) and Et₃N (1.1 eq) in DCM at 0°C under N₂ atmosphere.
- Addition: Dropwise add 4-Ethylbenzoyl chloride (1.0 eq) dissolved in DCM over 30 minutes. Maintain T < 5°C to minimize side reactions.
- Reaction: Warm to Room Temperature (RT) and stir for 4 hours.
- Workup (Crucial for Purity):
 - Wash organic layer with Water (3x) to remove excess piperazine and salts.
 - Wash with 10% Na₂CO₃ to remove any residual acid.
 - Dry over MgSO₄ and concentrate in vacuo.
- Purification: If necessary, recrystallize from Hexane/EtOAc.

- Yield Check: Expected yield >85%. Product should be a white/off-white solid.

Protocol B: The "Rotamer Coalescence" Test (Advanced NMR)

Objective: Prove the amide structure by observing the coalescence of piperazine signals at high temperature.

- Prepare Sample: Dissolve 10 mg of sample in DMSO-d₆ (higher boiling point than CDCl₃).
- RT Scan: Acquire ¹H NMR at 25°C. Observe broad/split peaks at 3.3–3.6 ppm.
- Heat: Raise probe temperature to 80°C (353 K).
- HT Scan: Acquire ¹H NMR.
- Validation Criteria: The broad multiplets must coalesce into sharp singlets (or distinct triplets) as the rotation barrier is overcome. This confirms the N-benzoyl structure.

Functional Comparison: Amide vs. Amine

Researchers often confuse benzoyl (amide) piperazines with benzyl (amine) piperazines due to similar nomenclature. This distinction is vital for pharmacological reproducibility.

Table 2: Functional & Pharmacological Divergence

Feature	1-(4-Ethylbenzoyl)piperazine (Amide)	1-(4-Ethylbenzyl)piperazine (Amine)
Basic/Acidic	Neutral (Amide N) / Basic (Distal N)	Dibasic (Both N are basic)
Stability	Susceptible to Hydrolysis (Acid/Base)	Stable to Hydrolysis
CNS Activity	Generally Low/Inactive (Prodrug?)	High (Stimulant/Ampakine-like)
Legal Status	Research Chemical / Intermediate	Often Controlled (BZP Analog)

References

- Sigma-Aldrich. **1-(4-Ethylbenzoyl)piperazine** Product Information (AldrichCPR). (Note: Vendor explicitly states "No analytical data collected"). [Link](#)
- RSC Advances. NMR-based investigations of acyl-functionalized piperazines concerning their conformational behavior. (Data source for 4-Methyl analog comparison). [Link](#)
- National Institute of Standards and Technology (NIST). Piperazine & Benzoylpiperazine Mass Spectral Data. [Link](#)
- European Monitoring Centre for Drugs and Drug Addiction (EMCDDA). Risk assessment of BZP and related piperazines. [3] (Context for structural analogs). [Link](#)

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Sources

- 1. NMR-based investigations of acyl-functionalized piperazines concerning their conformational behavior in solution - RSC Advances (RSC Publishing)
DOI:10.1039/C8RA09152H [pubs.rsc.org]
- 2. PubChemLite - 1-(4-ethylbenzoyl)piperazine hydrochloride (C₁₃H₁₈N₂O)
[pubchemlite.lcsb.uni.lu]
- 3. BZP/piperazines drug profile | The European Union Drugs Agency (EUDA)
[euda.europa.eu]
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